

Essential Safety and Handling Guide for N,N-Dimethylacetamide (DMAc)

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Compound of Interest

Compound Name: *Dodma*

Cat. No.: *B1670867*

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Disclaimer: The following guide is based on the assumption that the user query for "**Dodma**" was a typographical error and refers to N,N-Dimethylacetamide (DMAc). DMAc is a hazardous chemical, and this guide provides essential safety information. Always consult the specific Safety Data Sheet (SDS) for the product you are using and adhere to your institution's safety protocols.

N,N-Dimethylacetamide (DMAc) is a colorless, water-miscible liquid with a faint ammonia-like odor.^[1] It is a combustible liquid widely used as a solvent in laboratory and industrial settings.^{[1][2]} Due to its significant health risks, including reproductive toxicity and potential liver damage, stringent safety measures are imperative when handling this chemical.^{[2][3]}

Hazard Summary

DMAc poses several health hazards:

- Reproductive Toxicity: May damage fertility or the unborn child.
- Acute Toxicity: Harmful if inhaled or in contact with skin.
- Organ Damage: May cause liver damage.^{[2][3]}
- Irritation: Causes serious eye irritation and may cause mild skin irritation.^[1]
- Routes of Exposure: Primary routes of exposure are inhalation, skin absorption, ingestion, and eye contact.^[4]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is essential to minimize exposure.

- **Hand Protection:** Wear suitable chemical-resistant gloves tested according to EN 374. The choice of glove material depends on the specific conditions of use and duration of exposure. Consult the glove manufacturer's compatibility data.
- **Eye and Face Protection:** Use safety glasses with side-shields or chemical safety goggles. A face shield may be necessary for splash-prone operations.[2]
- **Skin and Body Protection:** Wear a chemical protection suit or corrosion-proof clothing to prevent skin contact.[2] Disposable coveralls are recommended.[5] An emergency eyewash station and safety shower must be readily accessible.[4]
- **Respiratory Protection:** All work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If ventilation is insufficient or for higher concentrations, a supplied-air respirator may be required.[4] An exposure assessment should be conducted to determine the appropriate level of respiratory protection.[5]

Operational Plan: Handling and Disposal

1. Preparation and Handling:

- Obtain and read all safety precautions and the substance's SDS before use.
- Work in a designated area, such as a chemical fume hood, to ensure adequate ventilation.
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[6]
- Ground/bond container and receiving equipment to prevent static discharge.
- Avoid breathing vapors or mists.
- Prevent contact with skin, eyes, and clothing.

2. Spill Management:

- In case of a spill, evacuate non-essential personnel from the area.
- Eliminate all ignition sources.
- Wear the appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material like sand, earth, or a universal binder.[\[2\]](#)[\[7\]](#)
Do not use combustible materials like sawdust.
- Collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.[\[1\]](#)
- Ventilate the area and clean the spill site once the material has been removed.

3. First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.[\[4\]](#)[\[6\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Flush the skin with plenty of water for at least 15 minutes.[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if possible. Seek immediate medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[2\]](#)

4. Disposal Plan:

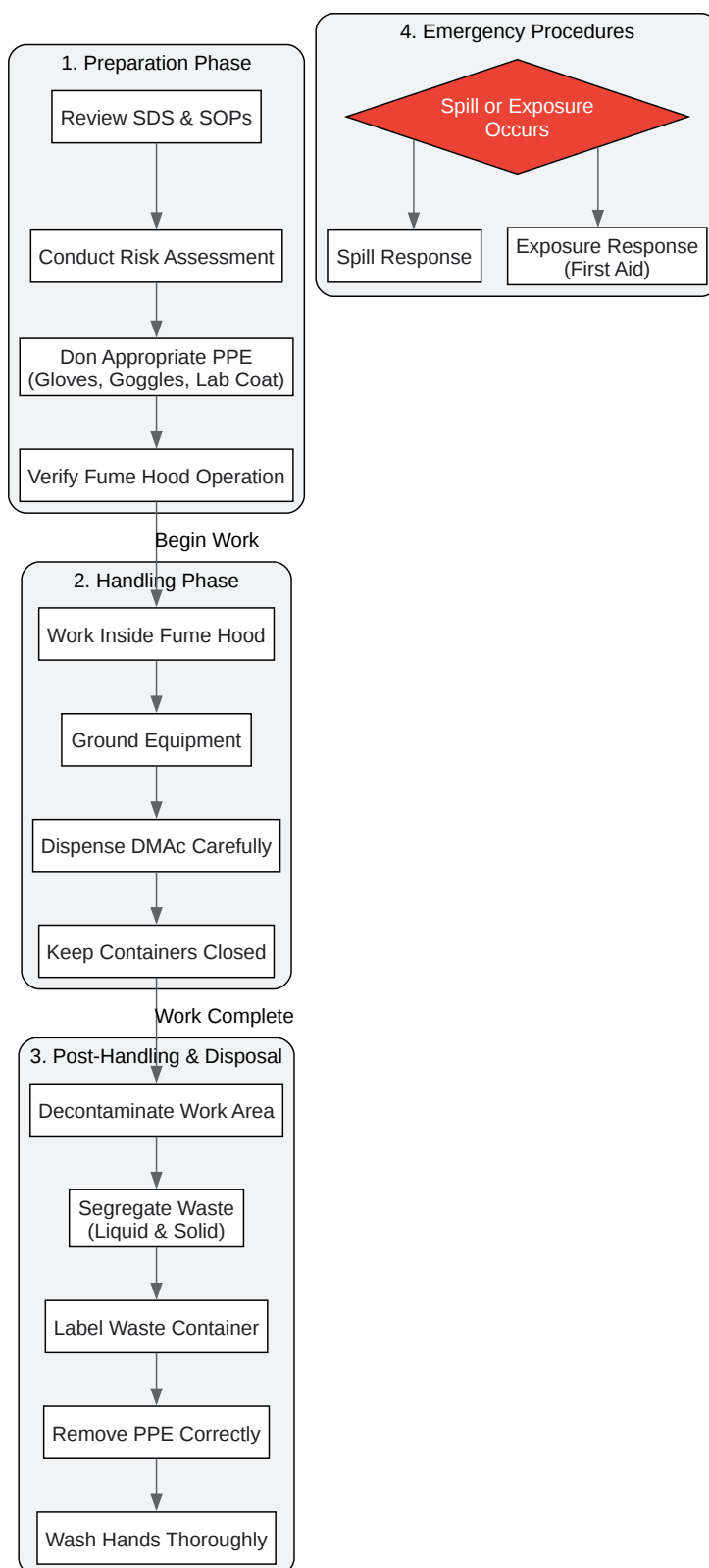
- Dispose of DMAc and any contaminated materials as hazardous waste.
- All waste must be placed in sealed, properly labeled containers.
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[5\]](#) Do not pour down the drain.

Quantitative Safety Data

Parameter	Value	Reference
CAS Number	127-19-5	[2]
Boiling Point	165°C (329°F)	[2]
Flash Point	63°C (145°F)	[1][2]
OSHA PEL (TWA)	10 ppm (35 mg/m ³) [Skin]	[4]
NIOSH REL (TWA)	10 ppm (35 mg/m ³) [Skin]	[4]
ACGIH TLV (TWA)	10 ppm [Skin]	[2]

TWA: Time-Weighted Average over an 8-hour workday. The "Skin" notation indicates the potential for significant absorption through the skin.

Procedural Workflow for Handling DMAc



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Caption: Logical workflow for the safe handling of DMAc.

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